

Technical Procurement Guide: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

[Get Quote](#)

CAS: 15862-58-5 | Formula: $C_{12}H_9ClO_3$ | MW: 236.65 g/mol [\[1\]](#)

Executive Summary

This guide addresses the sourcing, quality validation, and handling of 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde.[\[1\]](#) This compound is a critical pharmacophore in the development of hemoglobin allosteric modulators (specifically for Sickle Cell Disease, similar to the mechanism of 5-HMF and Voxelotor analogs) and tubulin polymerization inhibitors.[\[1\]](#)

Due to the sensitivity of the furan-aldehyde moiety, this compound presents specific stability challenges (oxidation and polymerization) that require a rigorous "trust-but-verify" procurement strategy.[\[1\]](#) This document outlines a self-validating workflow for researchers to ensure material integrity.

Part 1: Chemical Identity & Critical Specifications[\[1\]](#) [\[2\]](#)

Before engaging vendors, you must define the "Acceptance Criteria" for your Certificate of Analysis (CoA). Generic "purity" statements are insufficient for furan derivatives.

Technical Specifications Table

Parameter	Specification (Research Grade)	Specification (GMP/GLP)	Critical Failure Mode
Appearance	Off-white to pale yellow solid	White crystalline solid	Dark Brown/Black: Indicates polymerization (humins formation).[1] Reject immediately.
Purity (HPLC)	≥ 95.0%	≥ 98.0%	< 90%: Likely contains unreacted phenol or oxidized acid.[1]
Identity (¹ H NMR)	Conforms to structure	Conforms + Trace Analysis	Missing Aldehyde Proton (~9.6 ppm): Indicates oxidation to carboxylic acid.[1]
Water Content	< 1.0%	< 0.5%	High moisture accelerates ring opening/degradation.
Residual Solvents	N/A	< ICH Limits	DMF/DMSO are common contaminants from synthesis.

Structural Vulnerabilities

The furan ring, combined with an exocyclic ether and an aldehyde, creates two specific instability vectors:

- Cannizzaro/Oxidation: The C2-aldehyde is prone to oxidation to 5-[(4-chlorophenoxy)methyl]furan-2-carboxylic acid upon air exposure.[1]

- Acid Sensitivity: The ether linkage is stable, but the furan ring is acid-sensitive.[1] Presence of residual Lewis acids from synthesis can catalyze polymerization.[1]

Part 2: Strategic Sourcing & Vendor Evaluation[1]

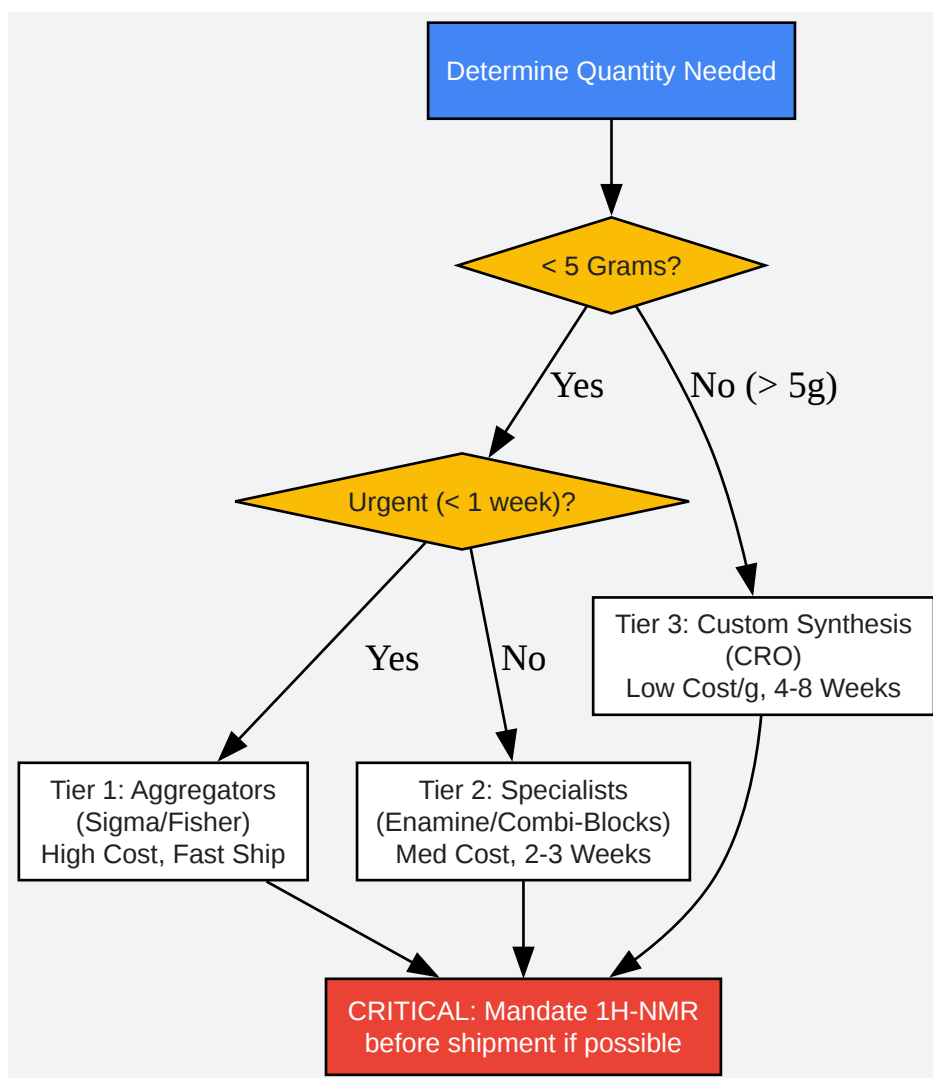
This compound is often listed by "Aggregators" who do not hold stock but drop-ship from synthesis labs.[1] You must distinguish between Stockholders and Brokers.[1]

Vendor Tiers

- Tier 1 (Catalog Aggregators): Sigma-Aldrich (Item TMT00499), Fisher Scientific.[1]
 - Pros: Easy purchasing systems.[1]
 - Cons: Often explicitly state "No analytical data collected" for rare libraries.[1] High markup.
- Tier 2 (Building Block Specialists): Enamine, Combi-Blocks, MolPort.
 - Pros: Often synthesize in-house or have direct QC control.[1] Lower cost per gram.
 - Cons: Lead times can be 2-4 weeks if shipping from Eastern Europe or Asia.[1]
- Tier 3 (Custom Synthesis): Required for >100g batches.[1]

Procurement Decision Tree

Use the following logic to select your sourcing route.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for sourcing rare furan intermediates based on quantity and timeline.

Part 3: Quality Control (The Self-Validating System)

[1]

Never assume the label is correct. Upon receipt, perform the following validation protocol. This is your "Trustworthiness" mechanism.[1]

Visual Inspection

- Pass: Pale yellow/off-white crystals.[1]

- Fail: Sticky oil, dark orange/brown gum (indicates degradation).

¹H NMR Validation (The Gold Standard)

Dissolve ~5mg in DMSO-d₆ or CDCl₃.^[1] Look for these diagnostic signals:

- Aldehyde Proton: A sharp singlet or doublet around 9.5 - 9.7 ppm.^[1] Absence implies oxidation.^[1]
- Furan Ring Protons: Two doublets around 6.5 - 7.5 ppm (coupling constant $J \approx 3.5$ Hz).^[1]
- Aromatic Protons: Two doublets (AA'BB' system) for the 4-chlorophenyl group around 6.9 - 7.4 ppm.^[1]
- Methylene Linker: A sharp singlet at ~5.1 ppm (-O-CH₂-Furan).^[1]

Impurity Profiling

Check for the "Acid Peak": A broad singlet >10 ppm indicates the carboxylic acid derivative (oxidation product).^[1] If this integrates >5% relative to the aldehyde, the material requires purification.

Part 4: Handling, Stability & Purification

If your QC fails or you need to store the compound, follow these protocols.

Storage Protocol

- Temperature: -20°C (Long term) or 2-8°C (Active use).
- Atmosphere: Store under Argon or Nitrogen.^[1] Furan aldehydes are oxygen scavengers.^[1]
- Container: Amber glass vials with Teflon-lined caps.

Rescue Purification (If Purity < 90%)

If the material arrives partially oxidized or colored:

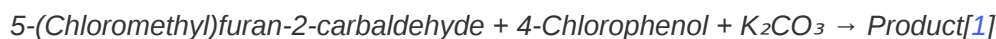
- Recrystallization: Dissolve in minimal hot Ethanol or Ethyl Acetate/Hexane (1:3).[1] Cool slowly to 4°C.
- Filtration: Filter the crystals and wash with cold Hexane.
- Drying: Vacuum dry at room temperature (Do not heat >40°C).[1]

Part 5: Synthesis (The "Make" Option)[1]

If commercial stock is unavailable or degraded, synthesis is straightforward via Williamson ether synthesis.

Reaction:

“



Protocol:

- Reagents: Dissolve 4-chlorophenol (1.1 eq) and anhydrous K_2CO_3 (1.5 eq) in DMF.
- Addition: Add 5-(chloromethyl)furan-2-carbaldehyde (1.0 eq) dropwise at 0°C.
- Reaction: Stir at Room Temperature for 4-6 hours. Avoid high heat to prevent polymerization.
[1]
- Workup: Pour into ice water. The product should precipitate. Filter and recrystallize from Ethanol.

References

- PubChem. (n.d.).[1] Compound Summary: **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** (CAS 15862-58-5).[1] National Library of Medicine.[1] Retrieved January 28, 2026, from [\[Link\]](#)

- Abdulmalik, O., et al. (2017). 5-Hydroxymethylfurfural (5-HMF) derivatives as antisickling agents.[1] This reference grounds the utility of furan-aldehydes in sickle cell research.[1] Molecular Pharmaceutics. [[Link](#)][1]
- LookChem. (n.d.). Market supply data for CAS 15862-58-5. Retrieved January 28, 2026, from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
- To cite this document: BenchChem. [Technical Procurement Guide: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b454934/docs#technical-procurement-guide-5-4-chlorophenoxy-methyl-furan-2-carbaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)